

# Section 1: Hazard Identification and Comprehensive Risk Assessment

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## Compound of Interest

Compound Name: (S)-3-Methylpiperazin-2-one

Cat. No.: B1590091

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A proactive approach to safety begins with a thorough understanding of the potential hazards. Based on data from suppliers and regulatory classifications for the enantiomer and related piperazine compounds, **(S)-3-Methylpiperazin-2-one** should be handled as a hazardous substance.

## GHS Classification and Health Hazards

The primary hazards are related to its irritant and corrosive properties, with a potential for respiratory sensitization.<sup>[5]</sup> The toxicological profile is incomplete, which mandates handling it as a substance with unknown long-term effects.<sup>[2][4]</sup>

Table 1: GHS Hazard and Precautionary Statements

GHS Classification	Code	Statement	Source
Hazard Statements	<b>H315</b>	<b>Causes skin irritation.</b>	
	H318 / H319	Causes serious eye damage / Causes serious eye irritation.	<a href="#">[5]</a>
	H334	May cause allergy or asthma symptoms or breathing difficulties if inhaled.	<a href="#">[5]</a>
	H335	May cause respiratory irritation.	
Precautionary Statements	P261	Avoid breathing dust.	<a href="#">[4]</a>
	P264	Wash skin thoroughly after handling.	
	P271	Use only outdoors or in a well-ventilated area.	
	P280	Wear protective gloves/ eye protection/ face protection.	
	P302 + P352	IF ON SKIN: Wash with plenty of soap and water.	
	P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
	P305 + P351 + P338	IF IN EYES: Rinse cautiously with water	<a href="#">[4]</a>

GHS Classification	Code	Statement	Source
		for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P403 + P233		Store in a well-ventilated place. Keep container tightly closed.	

|| P501 | Dispose of contents/ container to an approved waste disposal plant. ||

Note: This table aggregates data from various sources, including those for the (R)-enantiomer, which is expected to have identical physical hazards.

## Chemical Reactivity and Incompatibilities

To prevent hazardous reactions, **(S)-3-Methylpiperazin-2-one** must be stored and handled away from incompatible materials.

- Strong Oxidizing Agents: Contact can lead to vigorous, potentially explosive reactions.
- Strong Acids: As a piperazine derivative, it can react exothermically with strong acids.[2][3]
- Acid Anhydrides and Acid Chlorides: These can cause vigorous reactions.[2]

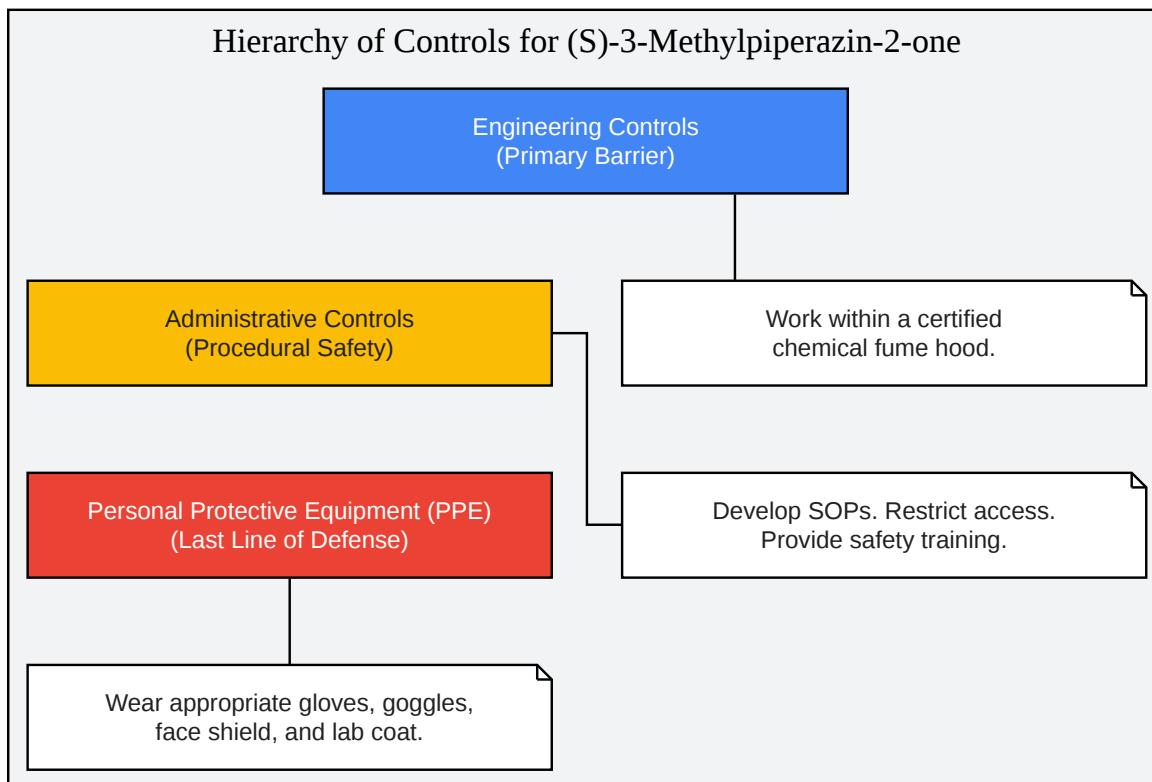
Stable under recommended storage conditions, but should be protected from moisture.[4]

Hazardous decomposition products formed under fire conditions include carbon oxides (CO, CO<sub>2</sub>) and nitrogen oxides (NO<sub>x</sub>).[4]

## Section 2: Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure prevention is critical. This involves a combination of engineering controls, administrative procedures, and appropriate PPE, often referred to as the

## Hierarchy of Controls.



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